

An In-depth Technical Guide to the Physical Properties of C₅H₈O₂ Aldehydes

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Compound of Interest

Compound Name: tetrahydrofuran-2-carbaldehyde

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of aldehydes with the molecular formula C₅H₈O₂. The focus is on isomers that are relevant to research and development, with a particular emphasis on glutaraldehyde due to its widespread use as a cross-linking agent and biocide. This document details the physical characteristics of these compounds, outlines the experimental protocols for their determination, and explores the mechanistic pathways of their chemical reactivity.

Overview of C₅H₈O₂ Aldehyde Isomers

The molecular formula C₅H₈O₂ corresponds to a degree of unsaturation of two. In the context of aldehydes, this can be achieved through various combinations of double bonds, rings, and an additional oxygen-containing functional group. Several isomers are of scientific and industrial importance, with glutaraldehyde being the most prominent. Other notable isomers include unsaturated aldehydes and cyclic ether aldehydes.

Physical Properties of Selected C₅H₈O₂ Aldehydes

The physical properties of C₅H₈O₂ aldehydes are crucial for their handling, application, and understanding their behavior in various systems. The following tables summarize the key physical data for selected isomers.

Table 1: Physical Properties of Glutaraldehyde (Pentanedial)

Property	Value	Reference
Molecular Weight	100.12 g/mol	--INVALID-LINK--
Appearance	Colorless, oily liquid	[1][2]
Odor	Pungent	[2]
Boiling Point	187-189 °C (decomposes)	--INVALID-LINK--
Melting Point	-14 °C	--INVALID-LINK--
Density	1.06 g/mL	--INVALID-LINK--
Solubility in Water	Miscible	--INVALID-LINK--
Refractive Index	1.450	--INVALID-LINK--

Table 2: Physical Properties of Other C₅H₈O₂ Aldehyde Isomers

Isomer	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/mL)	Refractive Index
(Allyloxy)acetaldehyde	100.12	Not available	Not available	Not available
3,4-dihydro-2H-pyran-2-carbaldehyde	112.13 (as C ₆ H ₈ O ₂)	154-156	1.054	1.463

Note: Data for some isomers is limited in the public domain.

Experimental Protocols for Determining Physical Properties

Accurate determination of physical properties is fundamental in chemical research. Below are detailed methodologies for key experiments.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

Methodology: Distillation Method

- **Apparatus Setup:** Assemble a simple distillation apparatus consisting of a round-bottom flask, a condenser, a thermometer, and a receiving flask.
- **Sample Preparation:** Place a small volume of the aldehyde in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- **Heating:** Gently heat the flask using a heating mantle.
- **Measurement:** The boiling point is the temperature at which the vapor and liquid are in equilibrium, observed as a stable temperature on the thermometer as the liquid condenses and is collected in the receiving flask.^{[3][4]}

Methodology: Capillary Method (for small quantities)

- **Sample Preparation:** A small amount of the liquid is placed in a fusion tube. A capillary tube, sealed at one end, is inverted and placed in the liquid.
- **Heating:** The fusion tube is attached to a thermometer and heated in a Thiele tube or an aluminum block.
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the capillary tube. The heat is then removed.
- **Measurement:** The boiling point is the temperature at which the liquid just begins to enter the capillary tube as it cools.^{[3][4]}

Melting Point Determination

For compounds that are solid at or near room temperature, the melting point is a critical indicator of purity.

Methodology: Capillary Tube Method

- **Sample Preparation:** A small amount of the finely powdered solid is packed into a capillary tube, which is sealed at one end.^{[5][6]}
- **Apparatus:** The capillary tube is attached to a thermometer and placed in a melting point apparatus (e.g., a Thiele tube filled with oil or a digital melting point device).^[2]
- **Heating:** The apparatus is heated slowly and steadily (approximately 1-2 °C per minute) near the expected melting point.^[2]
- **Measurement:** The melting point range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample becomes a clear liquid.^[5] A narrow melting point range is indicative of a pure compound.

Density Measurement

Density is the mass per unit volume of a substance.

Methodology: Pycnometer Method

- **Measurement of Empty Pycnometer:** A clean, dry pycnometer (a flask of a specific volume) is weighed accurately.^{[7][8]}
- **Filling with Sample:** The pycnometer is filled with the liquid aldehyde, ensuring no air bubbles are present.
- **Measurement of Filled Pycnometer:** The filled pycnometer is weighed.
- **Calculation:** The mass of the liquid is determined by subtraction. The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.^[7] The measurement should be performed at a constant temperature.^[7]

Methodology: Hydrometer Method

- **Principle:** This method is based on Archimedes' principle. A hydrometer, a calibrated weighted glass float, is placed in the liquid.^[8]
- **Measurement:** The density is read directly from the scale on the hydrometer stem at the point where the liquid surface meets it.^[8] This method is less precise than the pycnometer

method but is often quicker for routine measurements.

Refractive Index Measurement

The refractive index is a dimensionless number that describes how light propagates through a substance.

Methodology: Abbé Refractometer

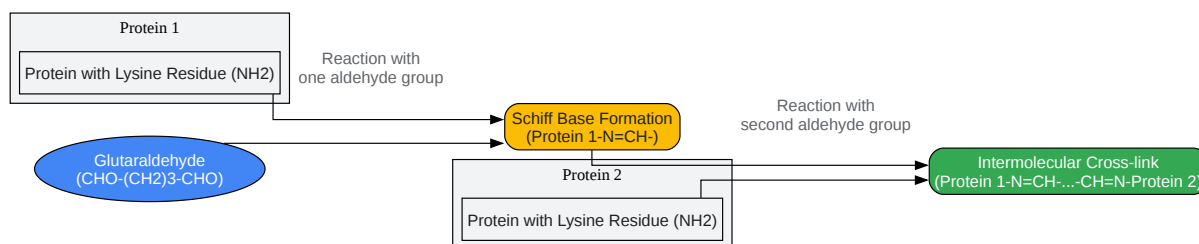
- Calibration: The refractometer is first calibrated using a standard substance with a known refractive index, such as distilled water.[\[9\]](#)
- Sample Application: A few drops of the liquid aldehyde are placed on the prism of the refractometer.[\[10\]](#)
- Measurement: Light is passed through the sample, and the eyepiece is adjusted until the boundary between the light and dark fields is sharp and centered on the crosshairs.[\[9\]](#)
- Reading: The refractive index is read directly from the instrument's scale. The temperature must be controlled and recorded as the refractive index is temperature-dependent.[\[10\]](#)

Signaling Pathways and Mechanisms of Action

Glutaraldehyde: Protein Cross-linking

Glutaraldehyde is a highly effective cross-linking agent due to the presence of two aldehyde groups.[\[11\]](#) This property is the basis for its use as a fixative in electron microscopy and as a sterilant. The primary mechanism involves the reaction of glutaraldehyde with the primary amino groups of amino acid residues, particularly the ϵ -amino group of lysine, on the surface of proteins.[\[12\]](#)[\[13\]](#)

The reaction proceeds via the formation of Schiff bases.[\[14\]](#) However, the chemistry is complex, as glutaraldehyde in aqueous solution exists as a mixture of the monomer, hydrates, and aldol condensation products.[\[14\]](#)[\[15\]](#) The reaction with proteins can lead to both intramolecular and intermolecular cross-links, resulting in the stabilization of protein structure and the formation of protein aggregates.[\[16\]](#)

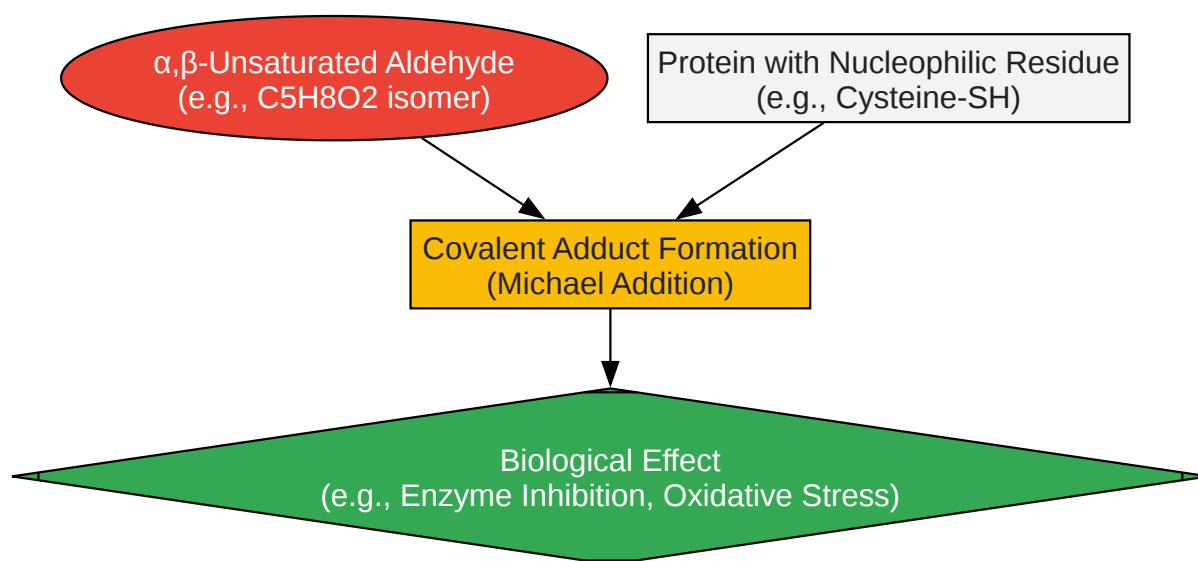


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Figure 1: Simplified schematic of intermolecular protein cross-linking by glutaraldehyde.

Biological Activity of Unsaturated Aldehydes

Many C₅H₈O₂ aldehyde isomers are α,β -unsaturated aldehydes. These compounds are known for their high reactivity, which can lead to both therapeutic and toxicological effects.^[17]^[18] Their biological activity often stems from their ability to act as Michael acceptors, reacting with nucleophilic groups in biomolecules such as the sulfhydryl groups of cysteine residues in proteins.^[17] This reactivity is implicated in processes such as inflammation and oxidative stress.^[17] The specific biological effects are highly dependent on the structure of the individual isomer.



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Figure 2: General mechanism of biological activity for α,β -unsaturated aldehydes.

Conclusion

The physical properties of C₅H₈O₂ aldehydes are diverse, reflecting their varied isomeric structures. Glutaraldehyde, as a well-studied example, demonstrates properties that make it highly suitable for applications requiring protein cross-linking. Understanding these physical characteristics and the experimental methods for their determination is essential for the effective and safe use of these compounds in research and drug development. The reactivity of the aldehyde functional group, particularly in the context of unsaturated systems, presents both opportunities for therapeutic intervention and challenges related to potential toxicity, warranting further investigation into the structure-activity relationships of this class of molecules.

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